

Clethodim: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Clethodim

Cat. No.: B606718

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Introduction

Clethodim is a selective post-emergence cyclohexanedione herbicide highly effective against a broad spectrum of annual and perennial grasses in various broadleaf crops.^{[1][2][3]} Its herbicidal activity stems from the inhibition of acetyl-CoA carboxylase (ACCase), a critical enzyme in fatty acid biosynthesis.^{[2][4]} This guide provides an in-depth overview of the physical and chemical properties of **Clethodim**, its mode of action, and the analytical methodologies used for its characterization.

Physicochemical Properties

Clethodim is a viscous, amber-colored liquid at room temperature. Its physicochemical properties are crucial for its formulation, application, and environmental fate. A summary of these properties is presented in the tables below.

General and Physical Properties

Property	Value	Reference
Chemical Name	(±)2-[(E)-1-[[3-chloroallyloxy)imino]propyl]-5-{2-(ethylthio)propyl}-3-hydroxycyclohexen-2-one	
CAS Number	99129-21-2	
Molecular Formula	C ₁₇ H ₂₆ ClNO ₃ S	
Molecular Weight	359.9 g/mol	
Appearance	Clear, viscous, amber liquid	
Melting Point	-80°C (Freezing Temperature)	
Boiling Point	Decomposes below boiling point	
Density	1.14 - 1.15 g/cm ³ at 20°C	
Vapor Pressure	<1 x 10 ⁻² mPa at 20°C	

Solubility and Partition Coefficients

Property	Value	Reference
Water Solubility	pH-dependent; increases with higher pH	
Solubility in Organic Solvents	Readily soluble in most organic solvents, including xylene, dichloromethane, methanol (>200 g/L), acetone, hexane, and ethyl acetate (>900 g/L)	
Octanol/Water Partition Coefficient (log P)	4.2 at pH 4	
Dissociation Constant (pKa)	4.47	

Chemical Properties and Stability

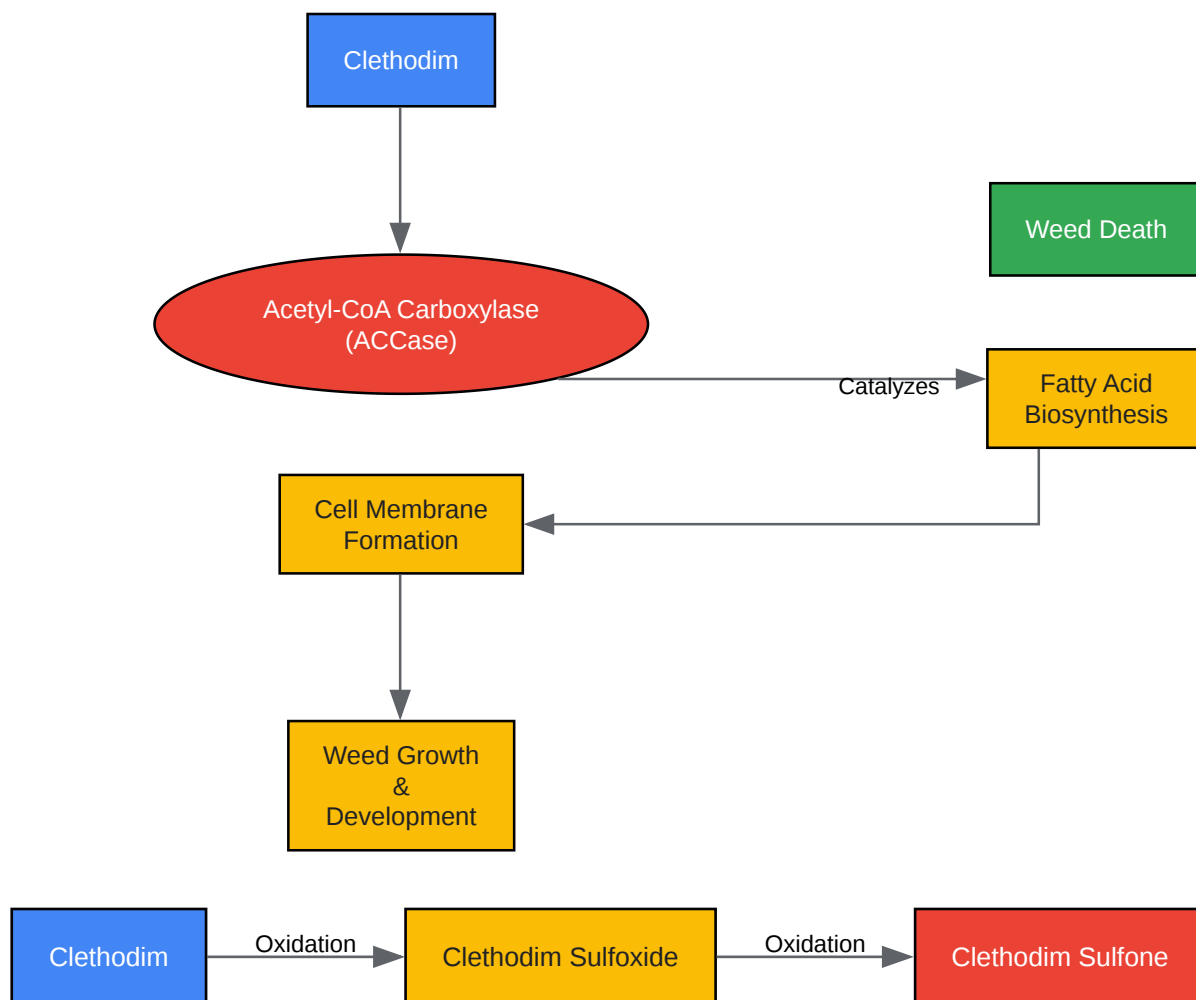
Clethodim's stability is influenced by pH, UV light, and temperature. It is unstable under extreme pH conditions, high temperatures, and upon exposure to UV light.

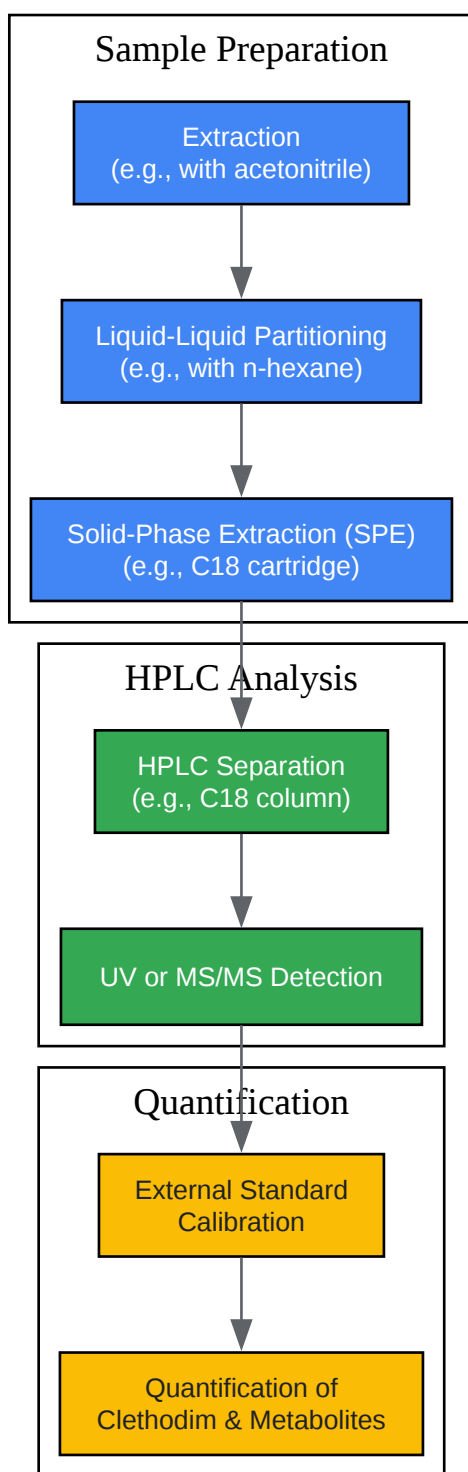
- **pH Stability:** **Clethodim** is labile in acidic aqueous conditions. Hydrolysis is pH-dependent, with a half-life of 41 days at pH 5, but it is hydrolytically stable at pH 7 and 9, with half-lives of 398 and 307 days, respectively.
- **Photostability:** **Clethodim** degrades rapidly in the presence of UV light. Photodegradation is enhanced by the addition of adjuvants. The photolysis half-life in aqueous solutions ranges from approximately 1.5 to 6.0 days depending on the pH. On soil and plant surfaces, photodegradation is even more rapid.
- **Thermal Stability:** The compound is unstable at high temperatures.

Herbicidal Mode of Action

Clethodim is a systemic herbicide that is rapidly absorbed by the leaves of grass weeds and translocated to the growing points. Its mode of action is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).

Clethodim's inhibition of ACCase disrupts the production of fatty acids, essential for cell membranes, leading to the cessation of growth and eventual death of the grass weed.





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